

solubility profile of 1-Ethylpiperidin-3-one hydrochloride in various solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Ethylpiperidin-3-one
hydrochloride

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Solubility Profile of 1-Ethylpiperidin-3-one Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Ethylpiperidin-3-one hydrochloride** (CAS No: 41361-28-8), a key intermediate in various synthetic processes.^{[1][2]} Understanding the solubility of this compound is critical for its handling, reaction optimization, and formulation development. This document outlines its solubility in various solvents, provides detailed experimental protocols for solubility determination, and presents logical workflows for assessing its behavior in different solvent systems.

Core Compound Properties

1-Ethylpiperidin-3-one hydrochloride is an off-white to light brown solid, often appearing as a powder or chunks.^[1] It is recognized as an irritant, causing skin, eye, and respiratory irritation.^[3] Key physical and chemical properties are summarized in the table below.

| Property | Value | Source |
|-------------------|-------------------------------------|--------|
| Molecular Formula | C ₇ H ₁₄ ClNO | [3] |
| Molecular Weight | 163.64 g/mol | [3] |
| Melting Point | 178-180 °C | [1] |
| Appearance | Off-White to Light Brown Solid | [1] |

Qualitative Solubility Profile

While specific quantitative solubility data for **1-Ethylpiperidin-3-one hydrochloride** is not readily available in published literature, qualitative assessments indicate the following:

| Solvent | Solubility |
|---------------------------|----------------------|
| Dimethyl Sulfoxide (DMSO) | Slightly Soluble[1] |
| Methanol | Sparingly Soluble[1] |
| Water | Slightly Soluble[1] |

As an amine hydrochloride, it is a salt of an organic base.[4][5] Such compounds are generally expected to exhibit some degree of solubility in polar solvents, particularly water, due to the ionic nature of the hydrochloride salt.[6] The piperidine ring, while containing a polar amine group, also possesses nonpolar hydrocarbon character, which influences its solubility in organic solvents.[7]

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, protocol for the quantitative determination of the solubility of **1-Ethylpiperidin-3-one hydrochloride**. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the solubility of **1-Ethylpiperidin-3-one hydrochloride** in a given solvent at a specific temperature.

Materials:

- **1-Ethylpiperidin-3-one hydrochloride**

- Selected solvents (e.g., water, methanol, ethanol, isopropanol, acetone, acetonitrile, tetrahydrofuran, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

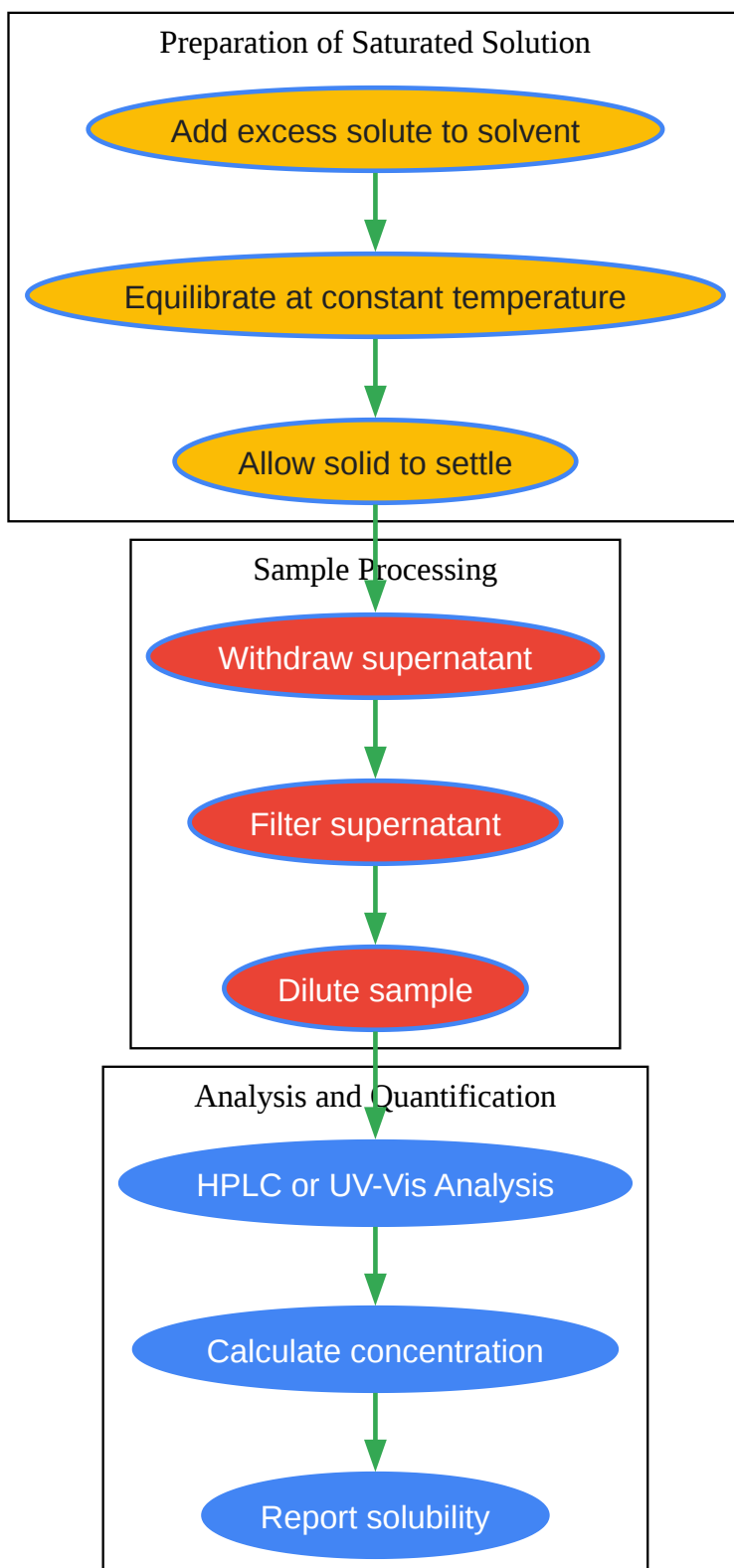
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Ethylpiperidin-3-one hydrochloride** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The solution should be continuously agitated during this time.
- Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Immediately filter the collected supernatant through a 0.45 μm syringe filter to remove any undissolved microparticles.
- Dilute the filtered, saturated solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a pre-validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **1-Ethylpiperidin-3-one hydrochloride**.
 - Prepare a calibration curve using standard solutions of known concentrations of the compound.
 - Calculate the concentration of the saturated solution by back-calculating from the diluted sample concentration.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or g/100 mL.
 - Record the temperature at which the solubility was determined.

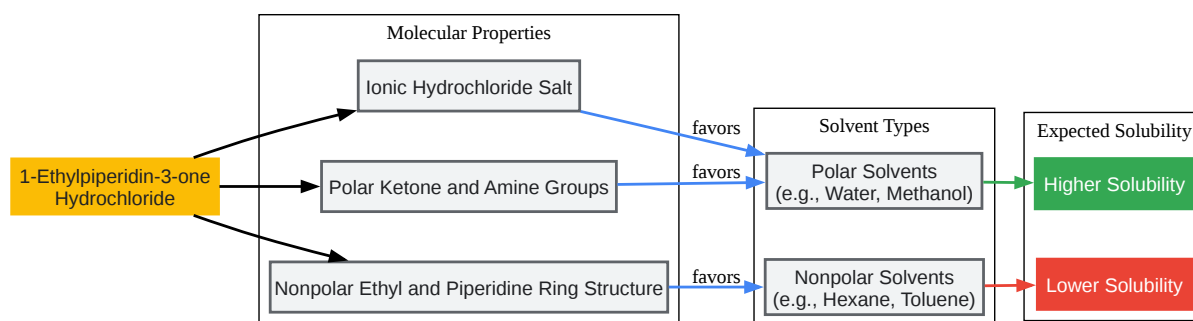
Visualization of Experimental and Logical Workflows

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship governing the solubility of **1-Ethylpiperidin-3-one hydrochloride**.



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Caption: Experimental workflow for determining the solubility of **1-Ethylpiperidin-3-one hydrochloride**.



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Caption: Logical relationship between molecular properties and expected solubility.

Conclusion

The solubility of **1-Ethylpiperidin-3-one hydrochloride** is a critical parameter for its effective use in research and development. While quantitative data is sparse, its chemical nature as an amine hydrochloride suggests higher solubility in polar solvents. The provided experimental protocol offers a robust framework for determining its precise solubility in various solvent systems, enabling better control over processes where this compound is utilized. The logical diagram further aids in predicting its behavior based on fundamental chemical principles. This guide serves as a valuable resource for scientists and professionals working with this important chemical intermediate.

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- To cite this document: BenchChem. [solubility profile of 1-Ethylpiperidin-3-one hydrochloride in various solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339733#solubility-profile-of-1-ethylpiperidin-3-one-hydrochloride-in-various-solvents]

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